

Molecular structure and chemical formula of Amidosulfuron ($C_9H_{15}N_5O_7S_2$)

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Compound of Interest

Compound Name: Amidosulfuron

Cat. No.: B046393

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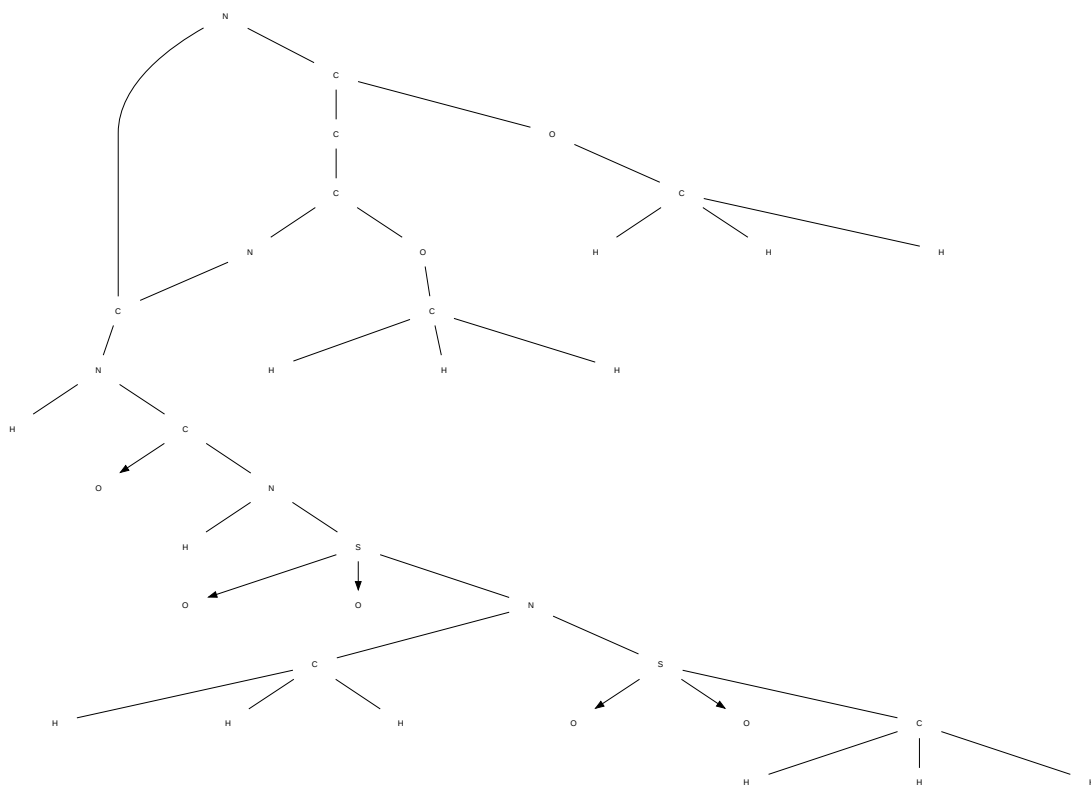
Molecular Identity and Structure

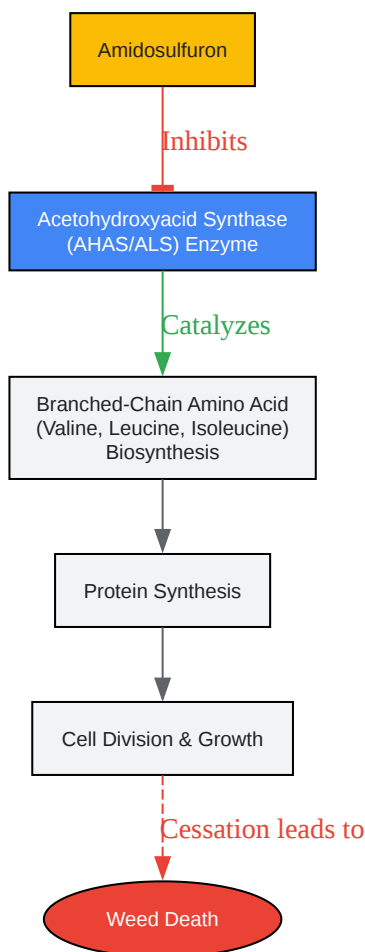
Amidosulfuron is a selective, post-emergence herbicide belonging to the sulfonylurea chemical class.^{[1][2]} It is primarily used for the control of broad-leaved weeds in cereal crops.^[3]

- Chemical Formula: $C_9H_{15}N_5O_7S_2$ ^{[1][4]}
- IUPAC Name: N-[[[(4,6-dimethoxypyrimidin-2-yl)carbamoyl]sulfamoyl]-N-methylmethanesulfonamide
- CAS Number: 120923-37-7

Below is a two-dimensional representation of the **Amidosulfuron** molecular structure.

Molecular Structure of Amidosulfuron





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References

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